

# 5-Iodopentan-2-one molecular weight and formula

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## Compound of Interest

Compound Name: 5-Iodopentan-2-one

Cat. No.: B3051912

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## An In-Depth Technical Guide on 5-Iodopentan-2-one: Molecular Properties

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of the fundamental properties of reagents is paramount. This document provides a concise technical overview of **5-Iodopentan-2-one**, focusing on its essential molecular characteristics.

## Molecular Formula and Weight

**5-Iodopentan-2-one** is a halogenated ketone with the chemical structure indicating an iodine atom at the fifth carbon and a ketone functional group at the second position of a pentane chain.<sup>[1]</sup> Its fundamental molecular attributes are summarized below.

Property	Value
Molecular Formula	C5H9IO <sup>[1][2][3][4][5]</sup>
Molecular Weight	212.03 g/mol <sup>[1][2][3][4][5]</sup>
IUPAC Name	5-iodopentan-2-one <sup>[2]</sup>
CAS Number	3695-29-2 <sup>[2][4][5]</sup>

## Logical Relationship of Molecular Components

The molecular structure of **5-Iodopentan-2-one** dictates its chemical reactivity and physical properties. The presence of both a ketone group and an iodoalkane offers dual reactivity, making it a versatile intermediate in organic synthesis. The logical arrangement of its constituent atoms is visualized below.

Caption: Logical diagram of **5-Iodopentan-2-one**'s structure.

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## References

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